

Application Note: High-Purity Isolation and Purification of 6,11-Di-O-acetylalbrassitriol

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Compound of Interest

Compound Name: 6,11-Di-O-acetylalbrassitriol

CAS No.: 110538-20-0

Cat. No.: B161624

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Introduction & Compound Significance

6,11-Di-O-acetylalbrassitriol (CAS: 110538-20-0) is a bioactive drimane sesquiterpenoid primarily isolated from the culture filtrate of the phytopathogenic fungus *Alternaria brassicae* and *Aspergillus* species.[1] As a derivative of the parent compound albrassitriol (drim-7-ene-6,9,11-triol), this metabolite plays a critical role in plant pathology, specifically as a phytotoxin affecting Brassica species (oilseed rape).[1]

Beyond its agricultural significance, the compound has garnered pharmaceutical interest due to its ability to inhibit cholesterol biosynthesis in HepG2 cells and its structural relationship to other bioactive drimanes used in antimicrobial and antiviral research.[1]

Chemical Profile[1][2][3][4][5][6][7][8][9][10]

- Formula: C₁₉H₃₀O₅[2]
- MW: 338.44 g/mol [1][3][2]
- Class: Drimane Sesquiterpenoid[4][5][6][7]

- Solubility: Soluble in Chloroform (CHCl_3), Dichloromethane (DCM), Ethyl Acetate (EtOAc), and Methanol (MeOH).[1] Low solubility in water.[1]
- Key Structural Features: A bicyclic drimane core with a double bond at C7-C8, a tertiary hydroxyl at C9, and acetoxy groups at C6 and C11.[1]

Pre-Purification Considerations

A. Sample Origin & Preparation

This protocol assumes the starting material is a crude ethyl acetate extract obtained from the fermentation broth of *Alternaria brassicae*. [1]

- Filtration: The fermentation broth must be filtered through a Celite 545 pad to remove mycelia before solvent extraction.[1]
- Extraction: Liquid-liquid extraction with EtOAc (3x volume) is standard.[1]
- Drying: The organic layer should be dried over anhydrous Na_2SO_4 and concentrated in vacuo at $<40^\circ\text{C}$ to prevent thermal degradation or deacetylation.[1]

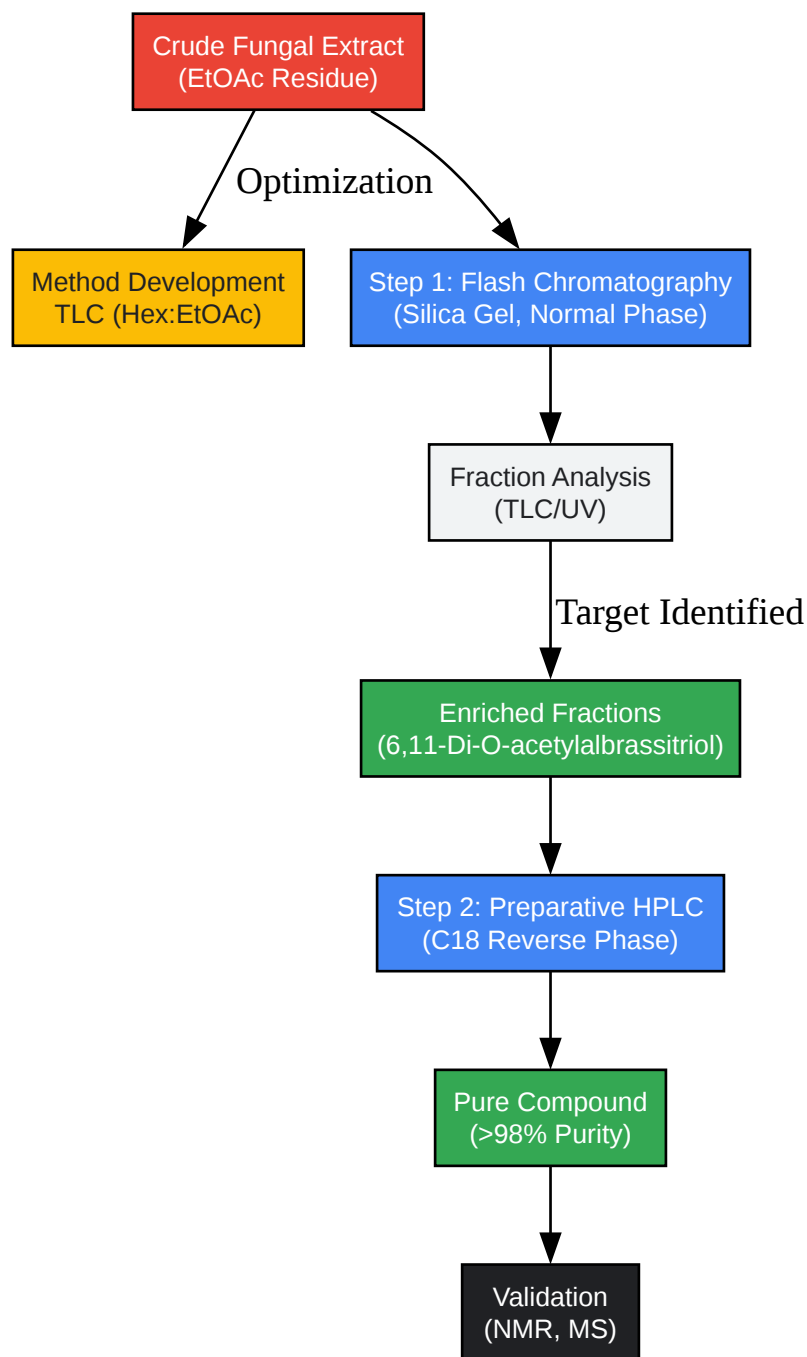
B. Stability & Handling[1][2]

- Thermal Sensitivity: The acetyl groups at C6 and C11 are susceptible to hydrolysis under basic conditions or excessive heat.[1] Maintain neutral pH.
- Storage: Store crude extracts and purified fractions at -20°C .

Purification Strategy & Workflow

The purification of **6,11-Di-O-acetylalbrassitriol** requires a two-stage chromatographic approach.[1] The presence of the two acetyl groups makes this compound significantly less polar than its parent triol, allowing for efficient separation from highly polar fermentation byproducts using Normal Phase (NP) Flash Chromatography, followed by Reverse Phase (RP) HPLC for final polishing.[1]

Workflow Diagram



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Figure 1: Purification workflow from crude extract to validated isolate.

Detailed Protocols

Step 1: Normal Phase Flash Chromatography (Bulk Cleanup)

Objective: Remove polar fermentation media components (sugars, amino acids) and separate the target from the more polar parent compound, albrassitriol.[1]

- Stationary Phase: Silica Gel 60 (230–400 mesh).[1]
- Column Dimension: Scale-dependent (e.g., 40g cartridge for 200-500mg crude extract).
- Mobile Phase A: n-Hexane
- Mobile Phase B: Ethyl Acetate (EtOAc)[1][8]

Gradient Program:

Time (CV)	% Mobile Phase B (EtOAc)	Description
0–2	10%	Equilibration & Elution of non-polar fats
2–10	10% → 40%	Linear Gradient (Target elution zone)
10–15	40% → 100%	Wash (Elution of Albrassitriol parent)

| 15–18 | 100% | Column Flush |[1]

Operational Note: **6,11-Di-O-acetylalbrassitriol** typically elutes between 25-35% EtOAc.[1]
Monitor fractions using TLC (see below).

Step 2: Thin Layer Chromatography (TLC) Monitoring[1]

- Plate: Silica gel 60 F₂₅₄ aluminum sheets.[1]
- Solvent System: n-Hexane:EtOAc (1:1, v/v).[1]
- Visualization:
 - UV 254 nm: Weak absorption (isolated double bond).[1]

- Staining (Preferred): p-Anisaldehyde-Sulfuric Acid reagent.[1] Spray and heat at 105°C until colors develop. Drimanes typically appear as distinct purple or blue-violet spots.[1]
- Rf Value: ~0.5–0.6 in 1:1 Hex:EtOAc (Parent albrassitriol will be significantly lower, Rf ~0.1–0.2).[1]

Step 3: Preparative HPLC (Final Purification)

Objective: Isolate the specific 6,11-di-acetyl isomer from potential mono-acetyl byproducts or regioisomers.[1]

- Instrument: Preparative HPLC system with UV-Vis or PDA detector.
- Column: C18 (ODS) Preparative Column (e.g., 250 x 21.2 mm, 5 µm).
- Mobile Phase A: HPLC-grade Water + 0.1% Formic Acid (optional for ionization).[1]
- Mobile Phase B: Acetonitrile (ACN).[1]
- Flow Rate: 15–20 mL/min (depending on column diameter).[1]
- Detection: 210 nm (general carbonyl/double bond detection).[1]

Gradient Protocol:

Time (min)	% B (ACN)	Mode
0–5	40%	Isocratic Hold
5–25	40% → 80%	Linear Gradient
25–30	80% → 100%	Wash

| 30–35 | 40% | Re-equilibration |[1]

Result: The target compound, being moderately lipophilic, usually elutes in the 60–70% ACN range.[1] Collect the peak corresponding to the major signal and lyophilize immediately to remove solvent.[1]

Characterization & Validation

To ensure the integrity of the "Scientific Integrity" directive, the isolated compound must be validated against known spectral data.[\[1\]](#)

Mass Spectrometry (LC-MS)[\[1\]](#)[\[7\]](#)

- Technique: ESI-MS (Positive Mode).[\[1\]](#)
- Diagnostic Ion:
 - $[M+H]^+$: m/z 339.[\[1\]](#)
 - $[M+Na]^+$: m/z 361.[\[1\]](#)
 - Fragment ions corresponding to the loss of acetate groups ($M - 60$) may be observed (e.g., m/z 279).[\[1\]](#)

Nuclear Magnetic Resonance (NMR)

Solvent: $CDCl_3$

- 1H NMR Key Signals:
 - Acetate Methyls: Two sharp singlets around δ 2.05 - 2.10 ppm.[\[1\]](#)
 - Olefinic Proton (H-7): A broad singlet or doublet around δ 5.50 - 5.70 ppm.[\[1\]](#)
 - Oxymethine (H-6): If acetylated, this signal shifts downfield (deshielded) to δ 5.2 - 5.5 ppm compared to the free alcohol (~ 4.0 ppm).[\[1\]](#)
 - Oxymethylene (H-11): An AB system or doublet around δ 4.0 - 4.5 ppm, shifted downfield due to acetylation.[\[1\]](#)
 - Methyls: Three tertiary methyl singlets (C13, C14, C15) in the δ 0.8 - 1.2 ppm region.[\[1\]](#)

Purity Calculation

Target Purity: >98% by HPLC at 210 nm.[\[1\]](#)

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Low Recovery	Hydrolysis of acetyl groups	Avoid basic buffers; keep water bath <40°C during rotary evaporation. [1]
Co-elution	Presence of mono-acetyl isomers	Flatten the HPLC gradient (e.g., 50-60% B over 20 mins) to improve resolution.
No UV Signal	Weak chromophore	Use ELSD (Evaporative Light Scattering Detector) or monitor at 205-210 nm strictly. [1]
Peak Tailing	Residual acidity on silica	Add 0.1% Triethylamine to the Flash mobile phase (only if necessary and if compound is acid-sensitive). [1]

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